

PF-514273: A Technical Guide for Researchers

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Compound of Interest

Compound Name: PF-514273
CAS No.: 851728-60-4
Cat. No.: B1679703

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This document provides a comprehensive overview of **PF-514273**, a potent and highly selective cannabinoid receptor 1 (CB1) antagonist. It is intended for researchers, scientists, and professionals in the field of drug development who are interested in the pharmacological profile and therapeutic potential of this compound.

Chemical Identity

PF-514273 is a synthetic, bicyclic lactam-based compound developed by Pfizer. Its systematic IUPAC name is 2-(2-chlorophenyl)-3-(4-chlorophenyl)-7-(2,2-difluoropropyl)-6,7-dihydro-2H-pyrazolo[3,4-f][1]oxazepin-8(5H)-one.[1][2][3]

Identifier	Value
IUPAC Name	2-(2-chlorophenyl)-3-(4-chlorophenyl)-7-(2,2-difluoropropyl)-6,7-dihydro-2H-pyrazolo[3,4-f][1]oxazepin-8(5H)-one
Synonyms	PF 514273, PF-0514273, compound 19d[2][3][4][5]
CAS Number	851728-60-4[1][2][3]
Molecular Formula	C ₂₁ H ₁₇ Cl ₂ F ₂ N ₃ O ₂ [1][2][3][6]
Molar Mass	452.28 g·mol ⁻¹ [1]
InChIKey	FJMQJSUOOGOWBD-UHFFFAOYSA-N[1][2][6]

Mechanism of Action and Selectivity

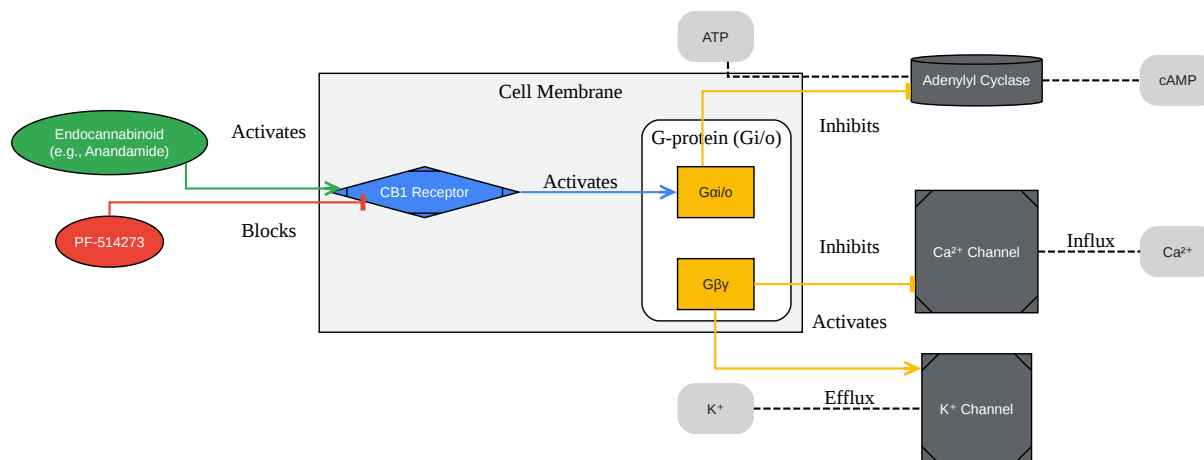
PF-514273 functions as a high-affinity antagonist for the CB1 receptor. A key characteristic of this compound is its exceptional selectivity for the CB1 receptor over the closely related CB2 receptor, with a reported selectivity of approximately 10,000-fold.[1] This high degree of selectivity minimizes off-target effects and makes **PF-514273** a valuable tool for specifically investigating CB1 receptor-mediated physiological and pathological processes.

The antagonism of the CB1 receptor by **PF-514273** has been shown to inhibit food intake in vivo, highlighting its potential for the treatment of obesity.[7]

Signaling Pathway

The CB1 receptor is a G-protein coupled receptor (GPCR) that, upon activation by endocannabinoids (such as anandamide and 2-arachidonoylglycerol), primarily couples to the Gi/o family of G-proteins. This activation leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic adenosine monophosphate (cAMP) levels. Additionally, CB1 receptor activation modulates ion channels, including the inhibition of voltage-gated calcium channels and the activation of inwardly rectifying potassium channels.

As a CB1 receptor antagonist, **PF-514273** blocks the binding of endocannabinoids and other agonists, thereby preventing the initiation of this downstream signaling cascade.



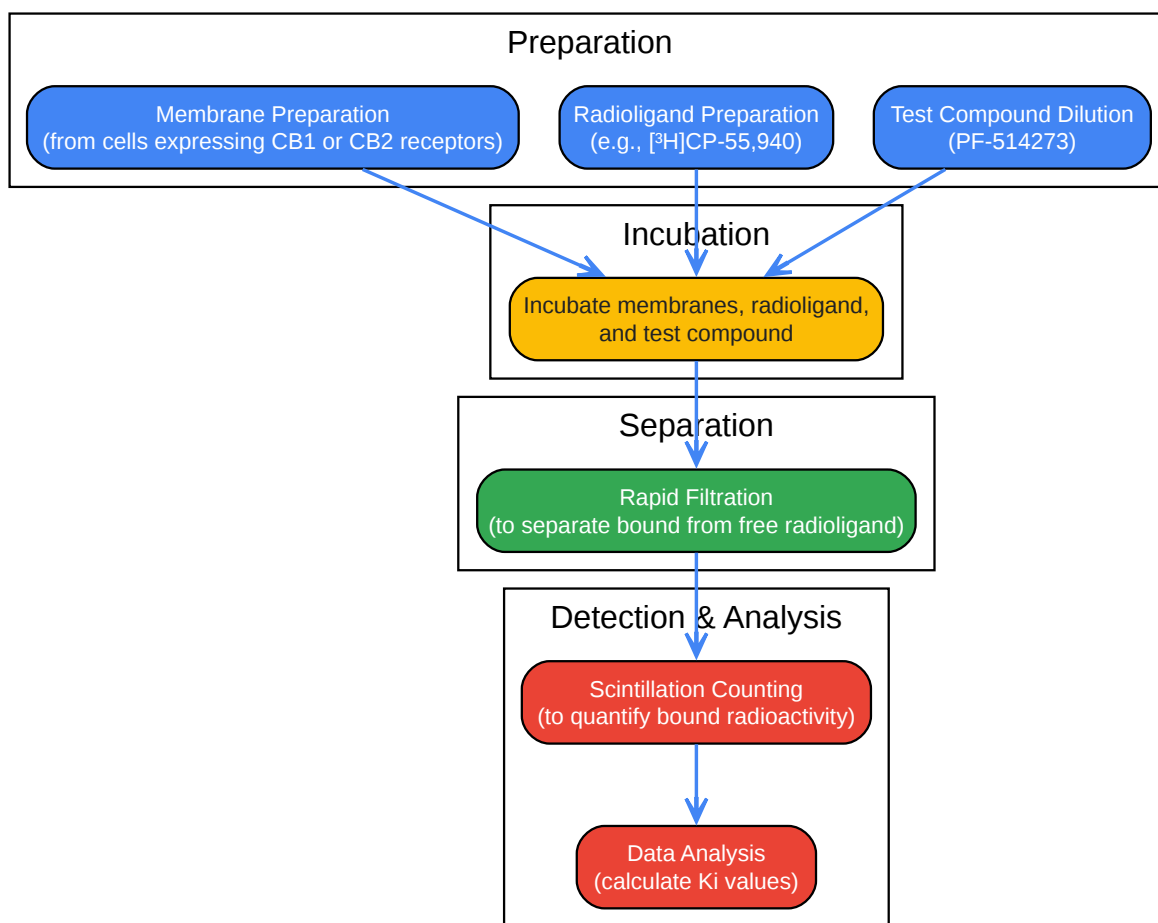
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Figure 1. Simplified signaling pathway of the CB1 receptor and the antagonistic action of **PF-514273**.

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **PF-514273** are described in the primary literature. The following provides a generalized workflow for a key in vitro experiment to determine the binding affinity and selectivity of a compound like **PF-514273**.

Radioligand Binding Assay Workflow



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Figure 2. General workflow for a radioligand binding assay to determine receptor affinity.

Methodology:

- **Membrane Preparation:** Cell membranes are prepared from cell lines stably expressing either the human CB1 or CB2 receptor.
- **Competition Binding:** Membranes are incubated with a known concentration of a radiolabeled CB1/CB2 agonist (e.g., [³H]CP-55,940) and varying concentrations of the test compound (**PF-514273**).

- **Separation:** The reaction is terminated by rapid filtration through glass fiber filters, which traps the membranes with bound radioligand while allowing the unbound radioligand to pass through.
- **Quantification:** The amount of radioactivity trapped on the filters is quantified using liquid scintillation counting.
- **Data Analysis:** The data are analyzed using non-linear regression to determine the concentration of the test compound that inhibits 50% of the specific binding of the radioligand (IC_{50}). The binding affinity (K_i) is then calculated using the Cheng-Prusoff equation.

Quantitative Data Summary

The following table summarizes the key quantitative data for **PF-514273**.

Parameter	Receptor	Value	Reference
Binding Affinity (K_i)	CB1	1 nM	
	CB2	>10,000 nM	
Selectivity (CB2 K_i / CB1 K_i)	-	~10,000-fold	[1]

Clinical Development

PF-514273 was advanced to human clinical trials for weight management.[7] However, the highest phase of development reached was Phase 1, and the drug has since been discontinued.[6]

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